

# 3-Deazauridine: A Technical Guide to CTP Synthetase Inhibition

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## Compound of Interest

Compound Name: 3-Deazauridine

Cat. No.: B583639

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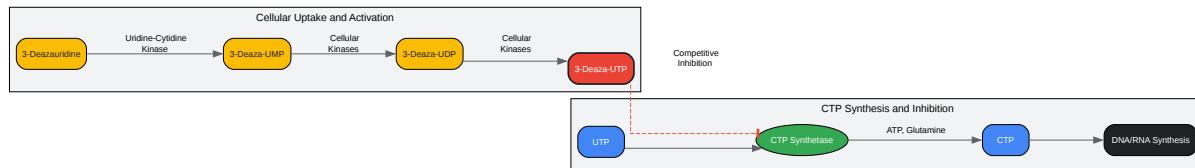
## Introduction

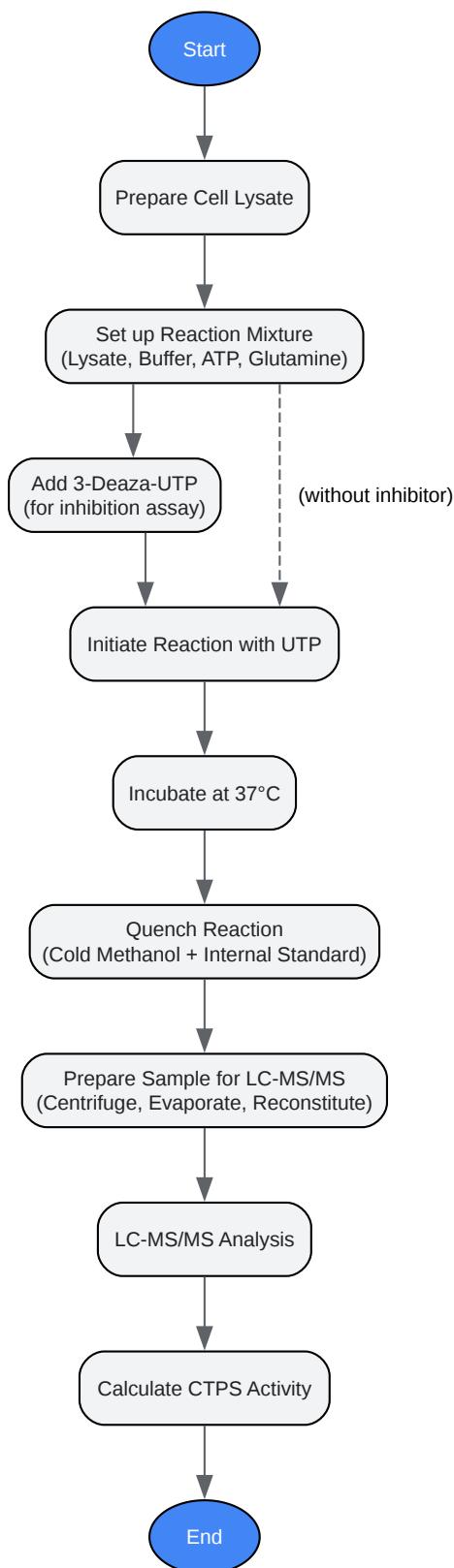
**3-Deazauridine** (3-DU) is a pyrimidine nucleoside analog that has garnered significant interest as a potent inhibitor of CTP synthetase (CTPS), the rate-limiting enzyme in the de novo biosynthesis of cytidine triphosphate (CTP). By disrupting the intracellular pool of CTP, a crucial precursor for DNA and RNA synthesis, **3-Deazauridine** exhibits significant anti-proliferative effects, making it a subject of investigation for anticancer and antiviral therapies. This technical guide provides an in-depth overview of **3-Deazauridine**'s mechanism of action, its kinetic properties as a CTPS inhibitor, detailed experimental protocols for its study, and its impact on cellular signaling pathways.

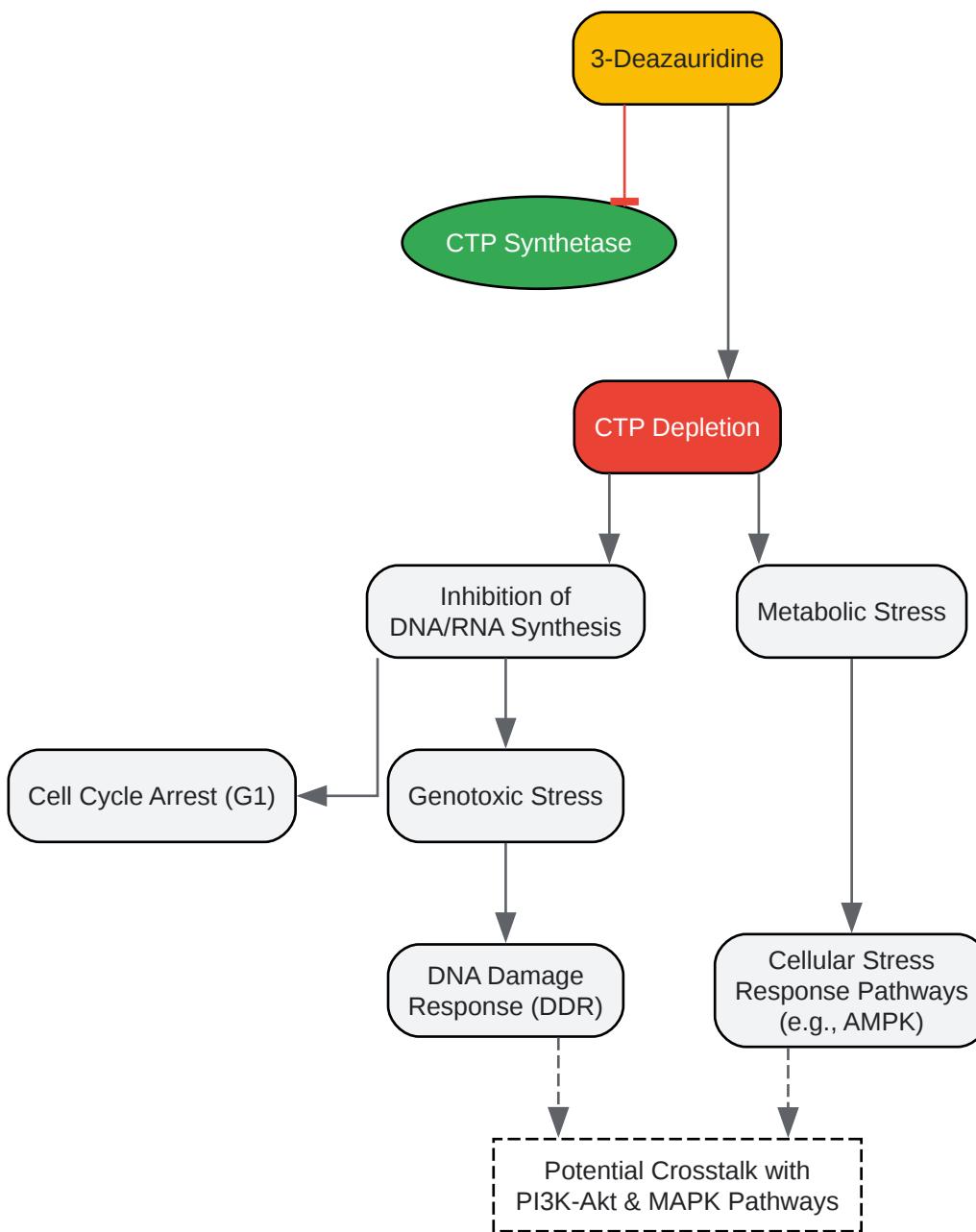
## Mechanism of Action: Competitive Inhibition of CTP Synthetase

**3-Deazauridine** itself is a prodrug that, upon cellular uptake, is phosphorylated by uridine-cytidine kinase and other cellular kinases to its active triphosphate form, **3-deazauridine triphosphate** (3-deaza-UTP).<sup>[1]</sup> This active metabolite acts as a competitive inhibitor of CTP synthetase, competing with the natural substrate, uridine triphosphate (UTP).<sup>[2][3][4]</sup> CTP synthetase catalyzes the ATP-dependent conversion of UTP to CTP, with glutamine serving as the nitrogen donor.<sup>[5]</sup> By binding to the UTP-binding site on the enzyme, 3-deaza-UTP sterically hinders the binding of UTP, thereby blocking the synthesis of CTP.<sup>[6]</sup> This leads to a

depletion of intracellular CTP pools, which in turn inhibits DNA and RNA synthesis and ultimately arrests cell proliferation.[7]







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